

Spectroscopic and Structural Elucidation of 2-(Nitroimino)imidazolidine: A Technical Guide

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Compound of Interest

Compound Name: 2-(Nitroimino)imidazolidine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **2-(Nitroimino)imidazolidine** (CAS 5465-96-3), a heterocyclic compound with applications in pharmaceutical and materials science. Due to the limited availability of published experimental spectra, this document combines predicted data, typical spectroscopic values for relevant functional groups, and detailed experimental protocols to aid in the characterization of this molecule.

Chemical Structure and Properties

2-(Nitroimino)imidazolidine, also known as 2-Nitroamino-2-imidazoline, possesses the molecular formula $C_3H_6N_4O_2$ and a molecular weight of 130.11 g/mol ^[1]. Its structure consists of a five-membered imidazolidine ring with a nitroimino group attached to the C2 carbon.

Spectroscopic Data

The following tables summarize the predicted and expected spectroscopic data for **2-(Nitroimino)imidazolidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted NMR data is valuable for the structural confirmation of **2-(Nitroimino)imidazolidine**.

Table 1: Predicted 1H NMR Spectroscopic Data for **2-(Nitroimino)imidazolidine** in DMSO- d_6

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~8.5 - 9.5	Broad Singlet	1H	N-H (Nitroimino)
~7.0 - 8.0	Broad Singlet	2H	N-H (Imidazolidine)
~3.6	Triplet	4H	CH ₂ (Imidazolidine ring)

Table 2: Predicted ¹³C NMR Spectroscopic Data for **2-(Nitroimino)imidazolidine** in DMSO-d₆

Chemical Shift (δ) ppm	Assignment
~160	C=N (Nitroimino)
~43	CH ₂ (Imidazolidine ring)

Infrared (IR) Spectroscopy

Table 3: Expected Infrared (IR) Absorption Bands for **2-(Nitroimino)imidazolidine**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
3400 - 3200	N-H Stretch	Amine (N-H)
3000 - 2850	C-H Stretch	Alkane (C-H)
1640 - 1610	N-H Bend	Amine (N-H)
1550 - 1475	Asymmetric N-O Stretch	Nitro (NO ₂)
1360 - 1290	Symmetric N-O Stretch	Nitro (NO ₂)

Mass Spectrometry (MS)

Table 4: Expected Mass Spectrometry Data for **2-(Nitroimino)imidazolidine**

m/z	Interpretation
130	$[M]^+$ (Molecular Ion)
84	$[M - NO_2]^+$
56	$[C_3H_6N]^+$
42	$[C_2H_4N]^+$

Experimental Protocols

Synthesis of 2-(Nitroimino)imidazolidine

A reported one-pot synthesis process involves the reaction of guanidine nitrate with sulfuric acid to form nitroguanidine in situ.^[2] This is followed by a reaction with ethylenediamine without the isolation of the nitroguanidine intermediate. The reaction mass is then neutralized and the product is filtered, washed, and dried.^[2]

NMR Spectroscopy

Sample Preparation:

- Dissolve 5-10 mg of purified **2-(Nitroimino)imidazolidine** in approximately 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d₆).^[1]
- Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).^[1]
- Filter the solution through a glass wool plug into a clean, dry 5 mm NMR tube.^[1]

¹H NMR Acquisition Parameters:^[1]

- Pulse Sequence: Standard single-pulse
- Spectral Width: 12-15 ppm
- Acquisition Time: 2-4 seconds
- Relaxation Delay: 1-5 seconds

- Number of Scans: 16-64
- Temperature: 298 K

¹³C NMR Acquisition Parameters:[[1](#)]

- Pulse Sequence: Proton-decoupled (e.g., zgpg30)
- Spectral Width: 200-220 ppm
- Acquisition Time: 1-2 seconds
- Relaxation Delay: 2-5 seconds
- Number of Scans: 1024-4096
- Temperature: 298 K

Infrared (IR) Spectroscopy

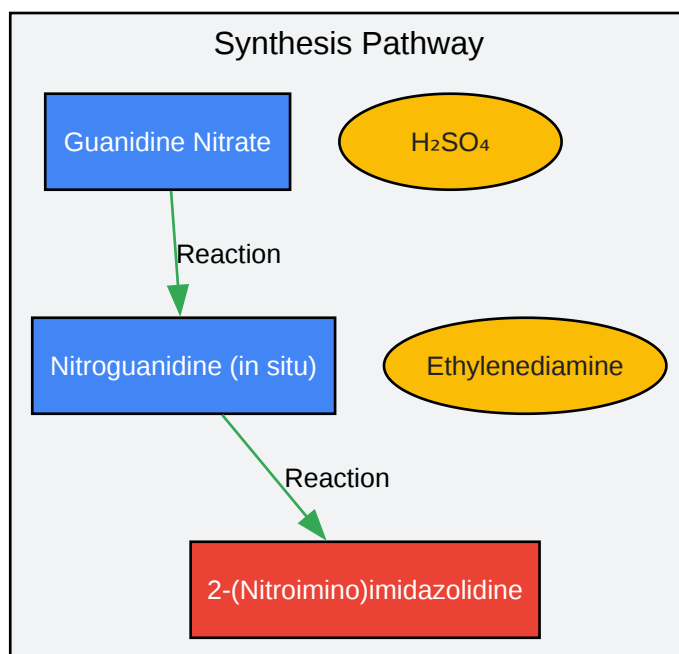
Infrared spectra can be obtained using a Fourier Transform Infrared (FTIR) spectrometer. The solid sample can be prepared as a KBr pellet or analyzed using an Attenuated Total Reflectance (ATR) accessory.

Mass Spectrometry

Mass spectra can be acquired using a mass spectrometer with an appropriate ionization source, such as Electron Ionization (EI) for GC-MS analysis.

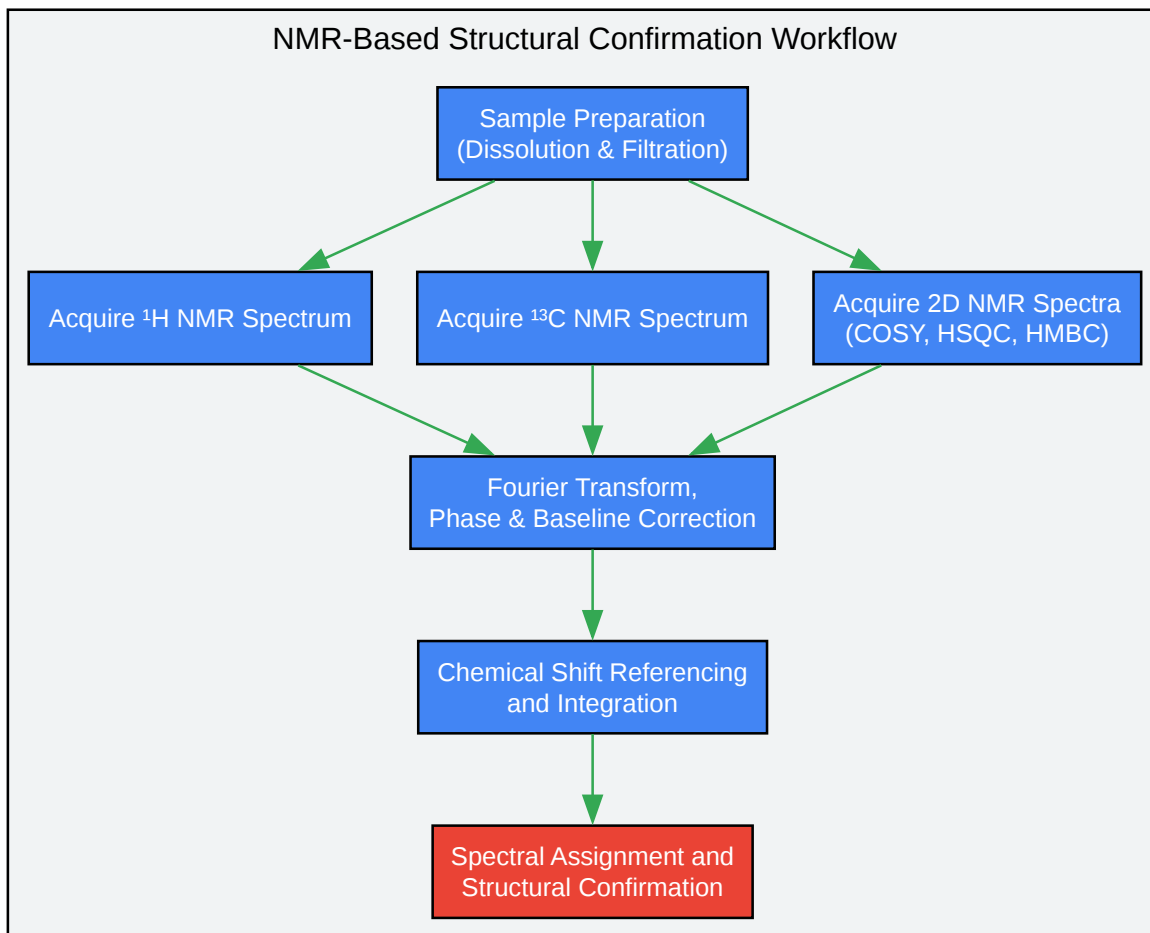
Visualizations

The following diagrams illustrate key workflows and relationships in the analysis of **2-(Nitroimino)imidazolidine**.



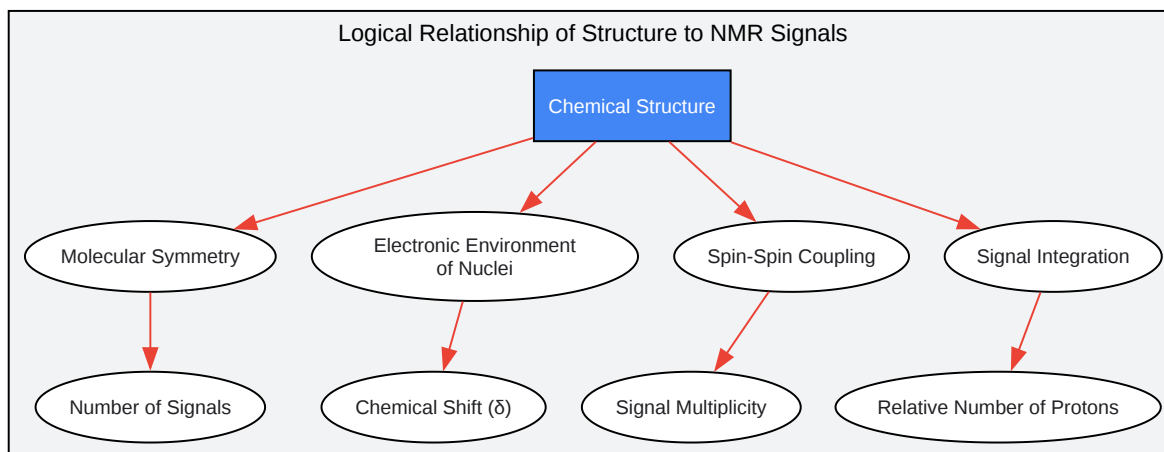
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Caption: Synthesis of **2-(Nitroimino)imidazolidine**.



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Caption: NMR structural confirmation workflow.[1]



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Caption: Structure-NMR signal relationships.

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References

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- 2. WO2020058807A1 - A manufacturing process for 2-nitroimino heterocyclic compounds - Google Patents [patents.google.com]
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